

An In-depth Technical Guide to 1-Bromo-4-(bromomethyl)naphthalene

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Compound of Interest

Compound Name:	1-Bromo-4-(bromomethyl)naphthalene
Cat. No.:	B1281212

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This technical guide provides comprehensive information on the chemical compound **1-Bromo-4-(bromomethyl)naphthalene**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Data

1-Bromo-4-(bromomethyl)naphthalene is a halogenated aromatic hydrocarbon. Its fundamental chemical properties are summarized below.

Property	Value	Citations
Molecular Formula	$C_{11}H_8Br_2$	[1] [2] [3]
Molecular Weight	299.99 g/mol	[2] [3]
CAS Number	79996-99-9	[1] [2]
Physical Form	Solid	
Purity	97%	
IUPAC Name	1-bromo-4-(bromomethyl)naphthalene	
InChI Key	FHXASJKBBLIBAQ-UHFFFAOYSA-N	
Storage Conditions	Inert atmosphere, 2-8°C or -20°C	[2]

Experimental Protocols

Synthesis of **1-Bromo-4-(bromomethyl)naphthalene**

A common method for the synthesis of **1-Bromo-4-(bromomethyl)naphthalene** involves the bromination of the methyl group of 4-bromo-1-methylnaphthalene.[\[4\]](#)

Materials:

- 4-Bromo-1-methylnaphthalene
- N-Bromosuccinimide (NBS)
- Benzoyl peroxide (BPO)
- Carbon tetrachloride

Procedure:

- In a 5-liter four-hole bottle, combine 461.8g of 4-bromo-1-methylnaphthalene, 7.2kg of carbon tetrachloride, 375.6g of N-bromosuccinimide, and 20.5g of benzoyl peroxide.[4]
- Heat the mixture to a temperature of 70-78°C (preferably 77°C) to initiate the reaction, allowing it to reflux overnight.[4]
- Monitor the reaction progress using a suitable method, such as thin-layer chromatography, to confirm the completion of the reaction.
- Once the reaction is complete, cool the mixture to room temperature.[4]
- Filter the mixture by suction to remove the succinimide byproduct.
- The resulting filtrate contains the desired product, **1-bromo-4-(bromomethyl)naphthalene**, in the carbon tetrachloride solvent. Further purification can be achieved through recrystallization or column chromatography.

Visualized Synthesis Pathway

The synthesis of **1-Bromo-4-(bromomethyl)naphthalene** from 1-methylnaphthalene involves a two-step process: bromination of the naphthalene ring followed by bromination of the methyl group.



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Caption: Synthesis of **1-Bromo-4-(bromomethyl)naphthalene**.

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